

Pharmacology and Mechanism of Action of Racemic Azelastine

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Compound Focus: (S)-Azelastine

CAS No.: 143228-85-7

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Azelastine HCl is a second-generation H1-receptor antagonist used for allergic rhinitis and conjunctivitis [1] [2]. It is described as a potent, selective, nonsedating antihistamine with multiple mechanisms of action, functioning as a dual-acting anti-inflammatory drug [1].

The table below summarizes its multi-modal mechanism of action.

Mechanism of Action	Biological Effect	Experimental Evidence
H1-receptor antagonism	Competitively blocks histamine receptors, relieving itching, sneezing, and congestion [2].	Several times greater affinity for H1 receptors than first-generation antihistamine chlorpheniramine [1].
Mast cell stabilization	Inhibits degranulation of mast cells, preventing release of histamine and other inflammatory mediators [1] [2].	Inhibition of histamine, leukotrienes, and TNF-alpha release from mast cells; observed in <i>in vitro</i> studies and nasal lavage of patients with rhinitis [1] [2].
Inhibition of other inflammatory mediators	Downregulates expression of adhesion molecules (e.g., ICAM-1) and antagonizes leukotrienes and PAF [1].	<i>In vivo</i> guinea pig and mouse models showed inhibition of both immediate- and late-phase allergic responses [1].

Clinical Efficacy in Allergic Rhinitis

The efficacy of racemic Azelastine nasal spray is well-established for seasonal and perennial allergic rhinitis. Clinical trials have evaluated different concentrations, notably 0.1% and 0.15%, with the higher concentration showing a trend toward greater efficacy [3] [4].

The table below summarizes key findings from clinical trials.

Study Detail	Azelastine 0.10%	Azelastine 0.15%
Dosage (Allergies)	Two sprays per nostril twice daily (Total: 1,096 µg/day) [3].	Two sprays per nostril twice daily (Total: 1,644 µg/day) [3].
Primary Efficacy (rTNSS/TNSS)	Significant improvement vs. placebo [4]. In PAR, LS mean change from baseline: -3.81 to -3.99 [3].	Significant improvement vs. placebo [4]. In PAR, LS mean change from baseline: -4.10 to -4.26; statistically superior to 0.10% in one SAR study (p=0.047) [3] [4].
Onset of Action	---	Within 15-30 minutes [3] [4].
Common Adverse Events	Bitter taste (8.4%-9.4%); Somnolence (0.6%) [4].	Bitter taste (8.4%-9.4%); Somnolence (1.7%) [4]. Transient stinging (ophthalmic formulation) [1].

Emerging Antiviral Applications

Recent research has revealed that racemic Azelastine nasal spray has *in vitro* antiviral activity against several respiratory viruses, including SARS-CoV-2 and rhinoviruses [5] [6]. Proposed mechanisms include interaction with the host ACE2 receptor and inhibition of the SARS-CoV-2 main protease (Mpro) [5] [6].

The **CONTAIN** trial, a Phase 2 RCT published in 2025, investigated Azelastine 0.1% nasal spray (three times daily) as pre-exposure prophylaxis in healthy adults [5] [7]. The primary outcome was the number of PCR-confirmed SARS-CoV-2 infections over 56 days.

The trial demonstrated a **69% lower rate** of PCR-confirmed SARS-CoV-2 infection in the Azelastine group (2.2%) compared to the placebo group (6.7%) [5] [8]. Azelastine also reduced the incidence of symptomatic infections and rhinovirus infections [5].

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References

1. Azelastine hydrochloride, a dual-acting anti-inflammatory ... [pmc.ncbi.nlm.nih.gov]
2. Azelastine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. A double-blind, placebo-controlled trial of the efficacy and ... [frontiersin.org]
4. Efficacy and Safety of Azelastine 0.15% Nasal Spray ... [pubmed.ncbi.nlm.nih.gov]
5. Azelastine Nasal Spray for Prevention of SARS-CoV-2 Infections [pmc.ncbi.nlm.nih.gov]
6. What is the role of azelastine nasal spray in the management ... [dig.pharmacy.uic.edu]
7. Azelastine Nasal Spray for Prevention of SARS-CoV-2 ... [pubmed.ncbi.nlm.nih.gov]
8. Antihistamine nasal spray prevents COVID-19, study finds [cidrap.umn.edu]

To cite this document: Smolecule. [Pharmacology and Mechanism of Action of Racemic Azelastine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542534#s-azelastine-efficacy-comparison-with-racemic-azelastine>]

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